

best practices for long-term storage of hTRPA1-IN-1

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Compound of Interest

Compound Name: hTRPA1-IN-1

Cat. No.: B12387132

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hTRPA1-IN-1 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage, handling, and use of **hTRPA1-IN-1**.

Frequently Asked Questions (FAQs)

Q1: How should I store **hTRPA1-IN-1** upon arrival?

A: Upon arrival, **hTRPA1-IN-1** powder is stable at room temperature for a few days, such as during standard shipping and customs processing.^[1] For long-term storage, it is crucial to follow the recommended temperature guidelines to ensure the compound's stability and efficacy.

Q2: What are the recommended long-term storage conditions for **hTRPA1-IN-1**?

A: The optimal storage conditions depend on whether the compound is in solid (powder) form or dissolved in a solvent. Refer to the tables below for specific temperature and duration recommendations.

Q3: What is the shelf-life of **hTRPA1-IN-1**?

A: The shelf-life of **hTRPA1-IN-1** is dependent on the storage conditions. As a powder, it can be stored for up to 3 years at -20°C.^{[1][2]} When in solvent, the stability is reduced, and it is recommended to be used within 6 months when stored at -80°C.^[1]

Q4: In what solvents can I dissolve **hTRPA1-IN-1**?

A: **hTRPA1-IN-1** is soluble in DMSO.^[1] For in vivo experiments, specific formulations using a combination of solvents like DMSO, Tween 80, and saline are recommended.

Q5: The compound won't dissolve. What should I do?

A: If you encounter solubility issues with **hTRPA1-IN-1** in DMSO, you can try gentle warming and/or sonication to aid dissolution. If the compound still does not dissolve, you may test other solvents such as ethanol or DMF in small aliquots to avoid sample loss.^[1]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Compound Precipitation	The solution may be supersaturated, or the temperature may have dropped, reducing solubility.	Gently warm the solution and/or sonicate to redissolve the compound. Prepare fresh solutions if precipitation persists.
Inconsistent Experimental Results	The compound may have degraded due to improper storage or handling.	Review the storage conditions and duration. It is advisable to use a fresh vial of the compound if degradation is suspected. Always prepare fresh dilutions for each experiment.
Low Potency (Higher than expected IC50)	This could be due to compound degradation, inaccurate concentration, or issues with the experimental setup.	Verify the concentration of your stock solution. Ensure proper storage of both the powder and stock solutions. Use a positive control to validate the assay.

Data Presentation

Table 1: Long-Term Storage Conditions for **hTRPA1-IN-1** Powder

Storage Temperature	Duration	Source
-20°C	3 years	[1] [2]
4°C	2 years	[1]

Table 2: Long-Term Storage Conditions for **hTRPA1-IN-1** in Solvent

Storage Temperature	Duration	Source
-80°C	6 months - 1 year	[1] [2]
-20°C	1 month	[1]

Table 3: Solubility of **hTRPA1-IN-1**

Solvent	Concentration	Notes	Source
DMSO	Not specified, but generally soluble	May require warming or sonication	[1]

Experimental Protocols

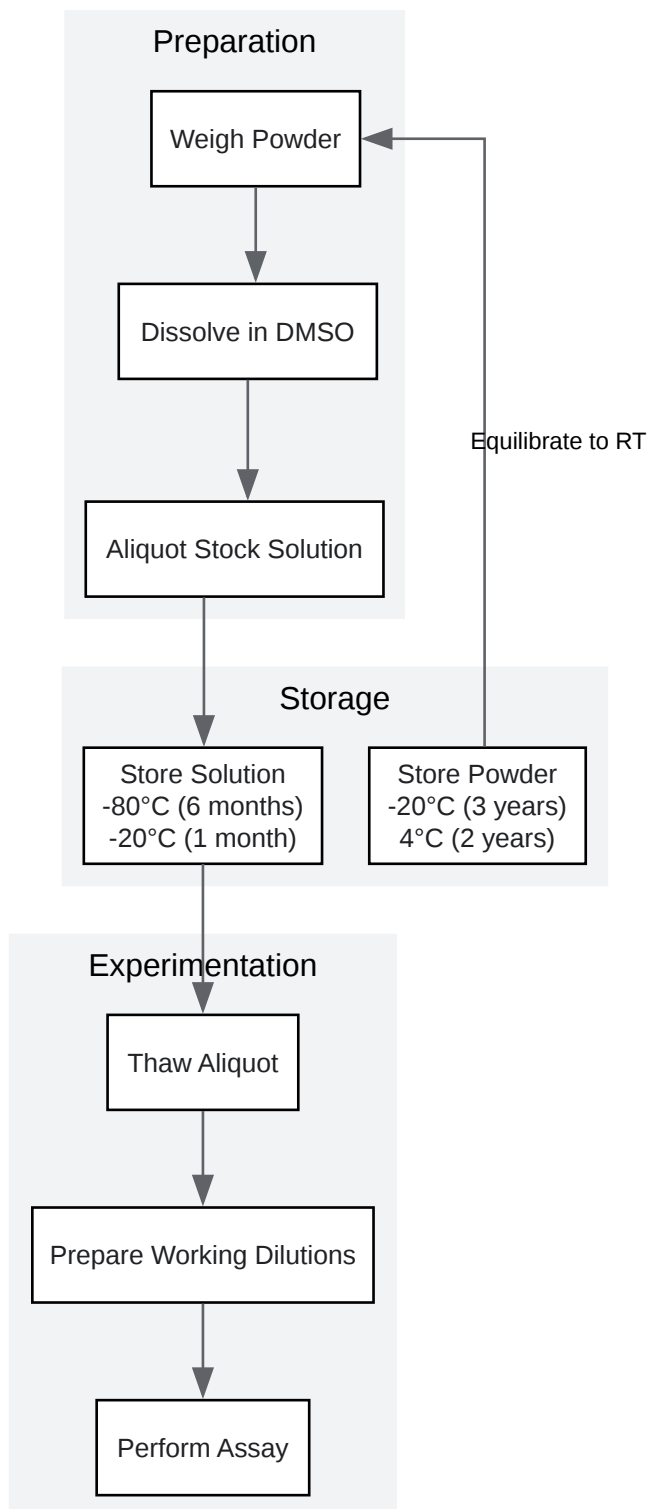
Protocol 1: Preparation of a 10 mM Stock Solution of **hTRPA1-IN-1** in DMSO

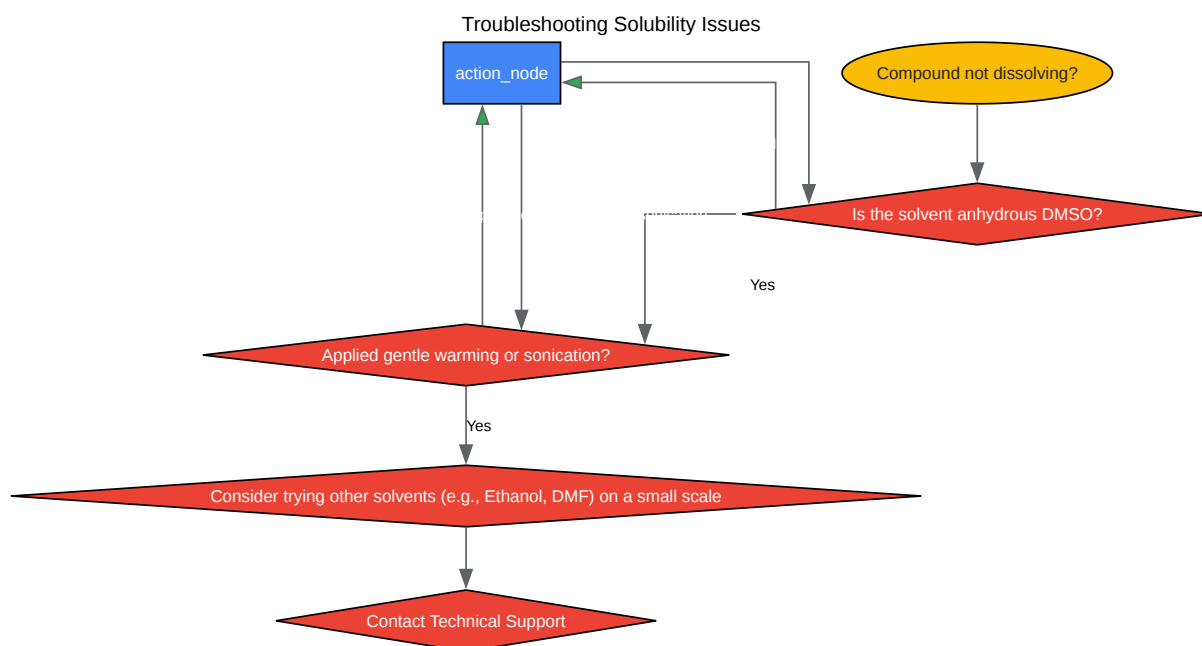
- Materials:
 - hTRPA1-IN-1** powder (Molecular Weight: 392.57 g/mol)[\[1\]](#)
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes
 - Calibrated micropipettes
- Procedure:

1. Equilibrate the vial of **hTRPA1-IN-1** powder to room temperature before opening to prevent moisture condensation.
2. Weigh the desired amount of **hTRPA1-IN-1** powder using an analytical balance. For 1 mL of a 10 mM stock solution, you will need 3.9257 mg.
3. Add the appropriate volume of anhydrous DMSO to the powder.
4. Vortex the solution until the powder is completely dissolved. If necessary, gently warm the tube or sonicate in a water bath to aid dissolution.
5. Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
6. Store the aliquots at -80°C for up to 6 months.^[1]

Visualizations

Experimental Workflow for hTRPA1-IN-1 Handling

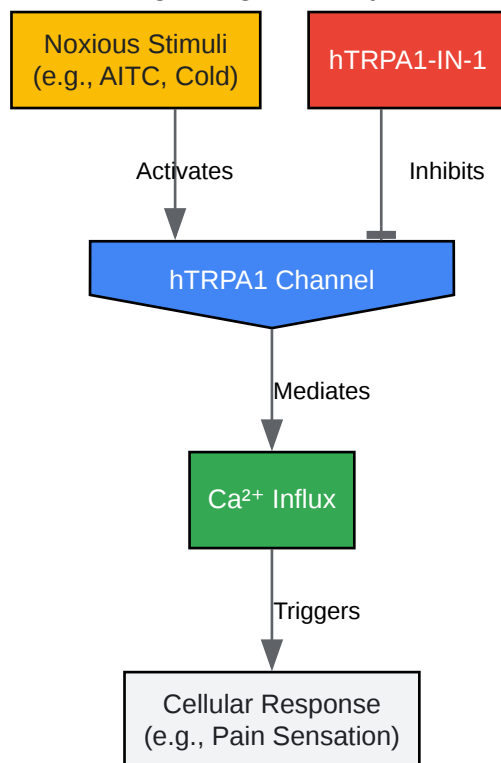
[Click to download full resolution via product page](#)Caption: Workflow for handling and preparing **hTRPA1-IN-1**.



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Caption: Logic diagram for troubleshooting solubility problems.

hTRPA1 Signaling Pathway Inhibition



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Caption: Inhibition of the hTRPA1 signaling pathway.

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References

- 1. hTRPA1-IN-1 | TRP Channel | | Invivochem [invivochem.com]
- 2. hTRPA1-IN-1_TargetMol [targetmol.com]
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